

Technical Support Center: ZD 7155 for In Vivo Studies

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Compound of Interest

Compound Name: ZD 7155

Cat. No.: B15569243

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This technical support center provides researchers, scientists, and drug development professionals with essential information for utilizing **ZD 7155** in in vivo experiments. This guide includes troubleshooting advice and frequently asked questions to ensure the successful application of this potent and selective angiotensin II type 1 (AT₁) receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **ZD 7155** and what is its primary mechanism of action?

A1: **ZD 7155** is a potent and selective competitive antagonist for the angiotensin II type 1 (AT₁) receptor.^{[1][2]} It functions by blocking the binding of angiotensin II to the AT₁ receptor, thereby inhibiting the downstream signaling pathways that lead to vasoconstriction and other physiological effects.^[3] This makes it a valuable tool for studying the renin-angiotensin system. In conscious Sprague-Dawley rats, **ZD 7155** has been shown to be approximately ten times more potent than losartan in suppressing the angiotensin II-induced pressor response.^{[4][5]}

Q2: What are the recommended vehicles for in vivo administration of **ZD 7155**?

A2: The choice of vehicle for **ZD 7155** depends on the desired route of administration and experimental protocol. Several formulations have been reported to achieve a clear solution. For

example, a common vehicle consists of a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[4] Other options include 10% DMSO in 90% corn oil or 10% DMSO in 90% (20% SBE- β -CD in Saline).[4] It is crucial to prepare the solution by adding each solvent sequentially.[4]

Q3: What are the solubility characteristics of **ZD 7155** hydrochloride?

A3: **ZD 7155** hydrochloride has the following solubility properties:

- In Vitro:
 - DMSO: ≥ 250 mg/mL (526.33 mM) - requires sonication.[4][6]
 - Water: 4.17 mg/mL (8.78 mM) - requires sonication and warming to 60°C. It is also soluble to 10 mM in water with gentle warming.[1][4][6]
- In Vivo Formulations:
 - ≥ 2.08 mg/mL (4.38 mM) in various vehicle combinations.[4][6]

Q4: How should **ZD 7155** be stored?

A4: Proper storage is critical to maintain the stability and activity of **ZD 7155**.

- Solid Form: Store at 4°C, sealed and away from moisture.[4]
- In Solvent: For stock solutions, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.[4][6] The product should be stored away from moisture in a sealed container.[4][6]

Q5: What are the expected physiological effects of **ZD 7155** in vivo?

A5: Administration of **ZD 7155** in vivo is expected to produce a significant antihypertensive effect.[4][5] In Sprague-Dawley rats, it has been shown to lower blood pressure, and this effect can be sustained for up to 48 hours after oral administration.[7] It also abolishes the pressor response to angiotensin II.[7][8] Furthermore, it can lead to an increase in plasma renin activity and renal renin gene expression.[3][7]

Troubleshooting Guide

This guide addresses specific issues that may arise during in vivo studies with **ZD 7155**.

Issue	Potential Cause	Troubleshooting Steps
1. Precipitation or phase separation of ZD 7155 in the vehicle.	- Improper solvent mixing order.- Temperature fluctuations.- Exceeding solubility limits.	- Ensure proper mixing order: Add each solvent one by one as specified in the protocol.[4]- Gentle warming and sonication: If precipitation occurs during preparation, use heat and/or sonication to aid dissolution.[4]- Verify concentration: Double-check calculations to ensure you are not exceeding the known solubility of ZD 7155 in the chosen vehicle (≥ 2.08 mg/mL for common in vivo formulations).[4][6]
2. Unexpected adverse effects in the vehicle control group.	- Vehicle toxicity at the administered dose and route.- High concentrations of solvents like DMSO or surfactants like Tween-80 can have their own biological effects.	- Review vehicle components: Carefully evaluate the toxicological profile of each component in your vehicle.- Conduct a vehicle-only dose-response study: Determine the maximum tolerated dose (MTD) of the vehicle alone in your animal model.- Consider alternative formulations: If toxicity is observed, explore formulations with lower percentages of potentially toxic components.
3. Inconsistent or lack of expected pharmacological effect of ZD 7155.	- Compound degradation: Improper storage or handling.- Incorrect dosage: Calculation errors or improper administration.- Animal model	- Verify compound integrity: Ensure ZD 7155 has been stored correctly at -80°C or -20°C for appropriate durations.[4][6]- Confirm dosage and administration:

	variability: Differences in strain, age, or health status.	Re-calculate the required dose based on animal weight and confirm the accuracy of the administration technique (e.g., intravenous bolus, oral gavage).[4][7]- Standardize animal model: Ensure consistency in the animal model used across all experimental groups.
4. Significant variability in blood pressure readings between animals in the same treatment group.	- Stress-induced fluctuations in blood pressure.- Inaccurate blood pressure measurement technique.	- Acclimatize animals: Allow sufficient time for animals to acclimate to the experimental setup to minimize stress.- Refine measurement technique: Ensure consistent and accurate placement of blood pressure monitoring equipment. For conscious animals, use a reliable method and ensure the animals are calm.

Data Summary

Physicochemical Properties of ZD 7155 Hydrochloride

Property	Value	Reference
Molecular Weight	474.99 g/mol	[1][4]
Formula	C ₂₆ H ₂₇ ClN ₆ O	[1][4]
Appearance	White to yellow solid	[4]
Purity	≥98%	[1][2]
CAS Number	146709-78-6	[1][4]

In Vivo Efficacy of ZD 7155

Animal Model	Dose	Effect	Reference
Conscious Sprague-Dawley Rats	1.082 μ mol/kg (IV bolus)	Suppressed angiotensin II-induced pressor response for ~24 hours.	[4][5]
Conscious Spontaneously Hypertensive Rats (SHRs)	1.082 μ mol/kg (IV bolus)	Significant antihypertensive effect.	[4][5]
Two-Kidney, One-Clip Goldblatt Hypertensive Rats	3 mg/kg (oral)	Rapid and sustained lowering of blood pressure for up to 48 hours.	[7]
Sprague-Dawley Rats	Not specified	Decreased systolic blood pressure by 16 mm Hg, increased plasma renin activity 3.7-fold, and stimulated renal renin gene expression 4.2-fold.	[3]

Experimental Protocols

Protocol 1: Preparation of **ZD 7155** for Intravenous Administration

This protocol is based on a commonly used vehicle formulation for in vivo studies.[4]

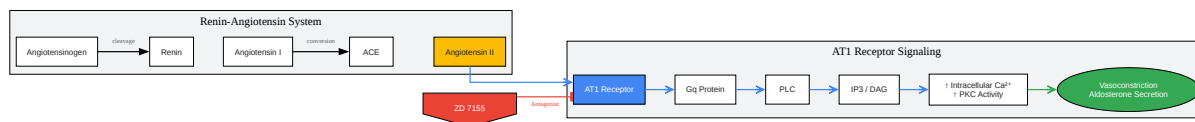
- **Prepare Stock Solution:** Prepare a stock solution of **ZD 7155** hydrochloride in DMSO (e.g., 20.8 mg/mL).[4]
- **Vehicle Preparation (for 1 mL final volume):**
 - To 450 μ L of saline, add 100 μ L of the DMSO stock solution.

- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until a clear solution is obtained.
- Final Concentration: This procedure yields a final **ZD 7155** concentration of approximately 2.08 mg/mL.
- Administration: Administer the solution intravenously as a bolus dose, for example, at 1.082 µmol/kg.[4][5]

Protocol 2: General Procedure for a Vehicle-Controlled In Vivo Study

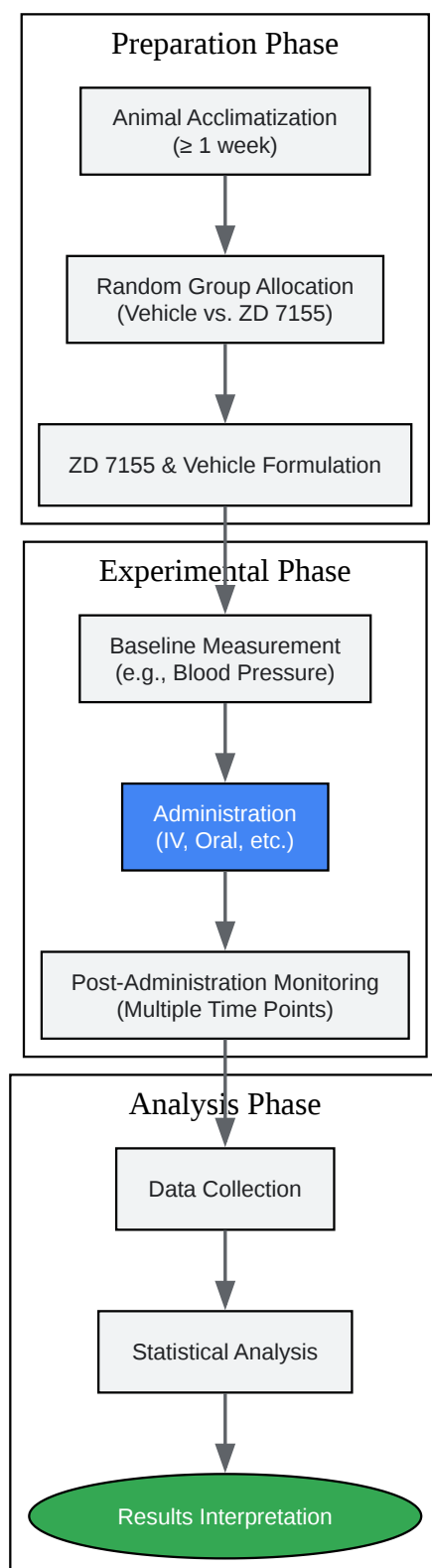
- Animal Model: Select an appropriate rat model (e.g., Sprague-Dawley, Spontaneously Hypertensive Rats).
- Acclimatization: Allow animals to acclimate to housing conditions for at least one week prior to the experiment.
- Group Allocation: Randomly assign animals to the following groups:
 - Vehicle Control Group: Receives the vehicle solution without **ZD 7155**.
 - **ZD 7155** Treatment Group: Receives the vehicle solution containing **ZD 7155** at the desired dose.
- Administration: Administer the vehicle or **ZD 7155** solution via the chosen route (e.g., intravenous, oral).
- Monitoring: Monitor relevant physiological parameters such as blood pressure and heart rate at baseline and at specified time points post-administration.[7]
- Data Analysis: Compare the measurements between the vehicle control and **ZD 7155** treatment groups to determine the pharmacological effect of **ZD 7155**.

Visualizations



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Caption: Mechanism of action of **ZD 7155** as an AT₁ receptor antagonist.



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Caption: General workflow for an in vivo study using **ZD 7155**.

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